

Octachlorocyclopentene: A Comprehensive Toxicological and Hazard Profile

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Compound of Interest

Compound Name: Octachlorocyclopentene

Cat. No.: B1218754

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available toxicological and hazard information for **octachlorocyclopentene** (CAS No. 706-78-5). It is intended for an audience of researchers, scientists, and drug development professionals. The information contained herein is compiled from various sources, and while efforts have been made to ensure accuracy, it is critical to consult the primary literature and safety data sheets (SDS) for the most current and detailed information. A significant lack of specific toxicological studies for many endpoints for **octachlorocyclopentene** necessitates a comparative analysis with the structurally related and more extensively studied compound, hexachlorocyclopentadiene (HCCPD). This comparison should be interpreted with caution.

Introduction

Octachlorocyclopentene (OCCP), also known as perchlorocyclopentene, is a chlorinated cyclic alkene.^[1] Its chemical formula is C_5Cl_8 .^[1] It is recognized for its use as a chemical intermediate, particularly in the synthesis of hexachlorocyclopentadiene, which is a precursor to several pesticides.^[2] Given its chemical structure and applications, understanding its toxicological profile and associated hazards is crucial for safe handling and risk assessment.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **octachlorocyclopentene** is presented in Table 1.

Property	Value	Reference
Chemical Formula	C ₅ Cl ₈	[1]
Molecular Weight	343.68 g/mol	[3]
CAS Number	706-78-5	[1]
Appearance	Colorless liquid or solid	[4]
Melting Point	40 °C	[4]
Boiling Point	279.6 °C at 760 mmHg	[4]
Flash Point	40 °C	[4]
Density	1.91 g/cm ³	[4]
Water Solubility	Insoluble	[5]
LogP (Octanol-Water Partition Coefficient)	5.21	[4]

Toxicological Profile

Detailed toxicological studies specifically on **octachlorocyclopentene** are limited in the publicly available literature. Much of the hazard assessment is based on its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) and by analogy to the more extensively studied hexachlorocyclopentadiene (HCCPD).

Toxicokinetics (Absorption, Distribution, Metabolism, Excretion)

No specific studies on the toxicokinetics of **octachlorocyclopentene** were identified. Based on its high lipophilicity (LogP = 5.21), it is plausible that it could be absorbed through dermal, inhalation, and oral routes and may distribute to fatty tissues.[4] However, without experimental data, this remains speculative.

Acute Toxicity

Octachlorocyclopentene is classified as harmful if swallowed (Acute Toxicity, Oral, Category 4).^{[1][6]} It is also a skin and eye irritant.^{[1][6]} Specific quantitative data such as LD50 (lethal dose, 50%) values for **octachlorocyclopentene** are not readily available in the reviewed literature.

For comparative purposes, Table 2 summarizes the acute toxicity of the related compound, hexachlorocyclopentadiene (HCCPD).

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	56 mg/kg	^[7]
LD50	Rabbit	Oral	10 mg/kg	^[7]
LD50	Rat	Dermal	75 mg/kg	^[7]
LC50	Rat	Inhalation	1.7 ppm (4-hour exposure)	^[7]

HCCPD is highly toxic via oral, dermal, and inhalation routes.^[8] It is a severe irritant to the skin, eyes, and respiratory tract.^[8]

Sub-chronic and Chronic Toxicity

No studies on the sub-chronic or chronic toxicity of **octachlorocyclopentene** were identified.

Chronic exposure to HCCPD in animal studies has been shown to affect the lungs, liver, and kidneys.^[8]

Carcinogenicity

There are no available data on the carcinogenic potential of **octachlorocyclopentene**.

The U.S. Environmental Protection Agency (EPA) has classified hexachlorocyclopentadiene as a Group D substance, not classifiable as to human carcinogenicity.^[8] The National Toxicology Program (NTP) found no evidence of carcinogenic activity of HCCPD in rats and mice.^[8]

Genotoxicity

No studies on the genotoxicity of **octachlorocyclopentene** were found.

Hexachlorocyclopentadiene has generally tested negative in mutagenicity assays.^[9]

Reproductive and Developmental Toxicity

There is no information available on the reproductive or developmental toxicity of **octachlorocyclopentene**.

Studies in animals have indicated that hexachlorocyclopentadiene does not cause birth defects or impair the ability of mice and rabbits to reproduce.^[10]

Mechanism of Action

The mechanism of toxicity for **octachlorocyclopentene** has not been elucidated. For HCCPD, its high reactivity as a diene is thought to contribute to its toxicity, allowing it to react with biological macromolecules.^[9]

Hazards and Safety Precautions

GHS Classification

The GHS classification for **octachlorocyclopentene** is as follows:^[1]^[6]

- Acute Toxicity, Oral (Category 4) - H302: Harmful if swallowed.
- Skin Irritation (Category 2) - H315: Causes skin irritation.
- Serious Eye Irritation (Category 2) - H319: Causes serious eye irritation.

The following diagram illustrates the GHS hazard pictograms and statements for **octachlorocyclopentene**.

GHS Pictograms	Hazard Statements	
	H319	Causes serious eye irritation
	H315	Causes skin irritation
	H302	Harmful if swallowed

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GHS Hazard Profile for **Octachlorocyclopentene**.

Handling and Storage

- Handling: Handle in a well-ventilated place. Wear protective gloves, protective clothing, and eye/face protection. Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product.[6]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[6]

First Aid Measures

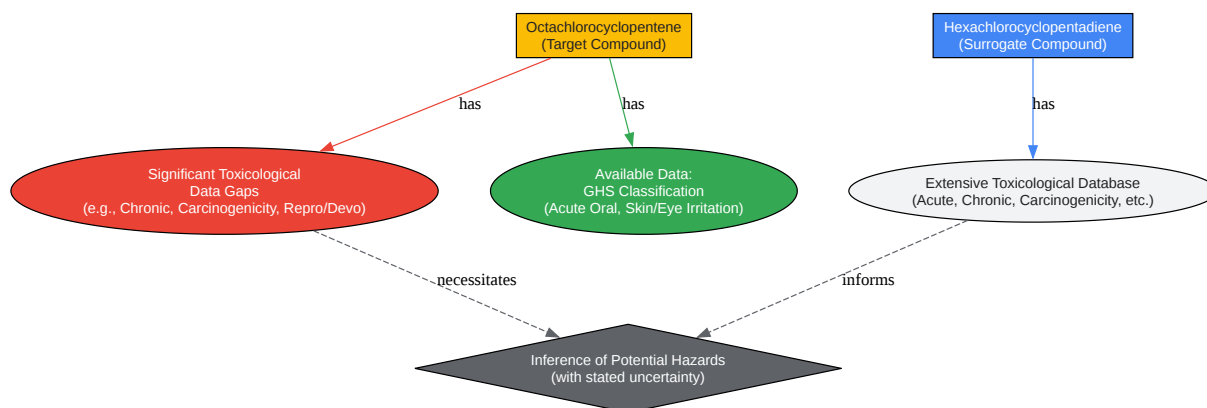
- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[6]
- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[6]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[6]

Environmental Fate

Limited information is available on the environmental fate of **octachlorocyclopentene**. For chlorinated cyclopentadienes in general, processes like photolysis and hydrolysis may be significant in their degradation in the environment.[9] Adsorption to soil and sediment is also expected to be a key process due to the high octanol-water partition coefficient.[9]

Data Gaps and Use of Surrogate Data

As highlighted throughout this profile, there is a significant lack of specific toxicological data for **octachlorocyclopentene**. The hazard assessment is therefore heavily reliant on GHS classifications and, for a broader understanding of potential effects, on data from the structurally similar compound hexachlorocyclopentadiene. This approach has inherent limitations, and the toxicological properties of **octachlorocyclopentene** may differ from those of HCCPD. The following diagram illustrates this data gap and the use of surrogate information.



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